

Commercial Suppliers of Allopregnanolone-d4 for Research: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allopregnanolone-d4

Cat. No.: B602719

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of **Allopregnanolone-d4** (Allop-d4), a crucial internal standard for the accurate quantification of allopregnanolone in various biological matrices. This document outlines key supplier information, a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and a visualization of the principal signaling pathway of its non-deuterated counterpart, allopregnanolone.

Commercial Supplier Landscape for Allopregnanolone-d4

Allopregnanolone-d4 is primarily utilized as an internal standard in bioanalytical assays due to its similar chemical and physical properties to the endogenous neurosteroid allopregnanolone, with the key difference of a higher mass. This allows for precise quantification by correcting for sample loss during preparation and variations in instrument response. Several reputable commercial suppliers offer **Allopregnanolone-d4** for research purposes. A comparative summary of their product specifications is presented below.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities	Price
Veeprho	Allopregnanolone-d4	203805-85-0	C ₂₁ H ₃₀ D ₄ O ₂	322.53	Information available upon request	Custom quantities available upon request	Price available upon request
Clearsynt h	Allopregnanolone D4	203805-85-0	C ₂₁ H ₃₀ D ₄ O ₂	322.53	Information available upon request	Available for R&D and bulk quantities	Price available upon request
LGC Standards (distributed for TRC)	Pregnenolone-d4 (related compound)	Not specified for Allopregnanolone-d4	C ₂₁ H ₂₈ D ₄ O ₂	320.27	Isotopic Purity: 98.9% (d4)	10 mg, 50 mg, 100 mg	Price available upon request

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information. While a direct Certificate of Analysis for **Allopregnanolone-d4** from LGC Standards was not publicly available, the provided data for a related deuterated pregnenolone from their supplier (Toronto Research Chemicals - TRC) indicates the typical quality and characterization data provided.

Experimental Protocol: Quantification of Allopregnanolone using Allopregnanolone-d4 Internal Standard by LC-MS/MS

This protocol outlines a general procedure for the extraction and quantification of allopregnanolone from plasma samples using **Allopregnanolone-d4** as an internal standard. This method is adaptable for other biological matrices with appropriate modifications.

1. Materials and Reagents

- Allopregnanolone standard
- **Allopregnanolone-d4** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Human plasma (or other biological matrix)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

2. Standard and Internal Standard Preparation

- Prepare stock solutions of allopregnanolone and **Allopregnanolone-d4** in methanol at a concentration of 1 mg/mL.
- Prepare a series of working standard solutions of allopregnanolone by serial dilution of the stock solution with methanol to create a calibration curve (e.g., 1-1000 ng/mL).
- Prepare a working internal standard solution of **Allopregnanolone-d4** at a concentration of 100 ng/mL in methanol.

3. Sample Preparation (Solid Phase Extraction)

- To 100 μ L of plasma sample, add 10 μ L of the 100 ng/mL **Allopregnanolone-d4** internal standard solution and vortex briefly.
- Condition an SPE cartridge by washing with 1 mL of methanol followed by 1 mL of water.
- Load the plasma sample onto the conditioned SPE cartridge.
- Wash the cartridge with 1 mL of 5% methanol in water to remove interfering substances.

- Elute the analytes with 1 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 µL of the initial mobile phase.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to separate allopregnanolone from other matrix components (e.g., 5-95% B over 5 minutes).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 µL.
- Mass Spectrometry (MS) System: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
 - Ionization Mode: Positive ESI.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Allopregnanolone: Monitor a specific precursor-to-product ion transition (e.g., m/z 319.3 -> 271.2).
 - **Allopregnanolone-d4**: Monitor the corresponding transition for the deuterated internal standard (e.g., m/z 323.3 -> 275.2).

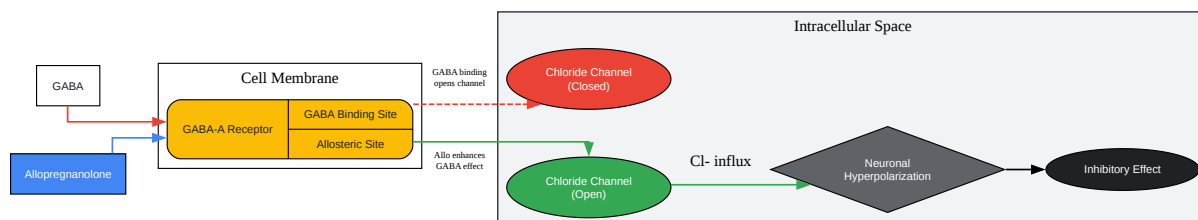
- Optimize MS parameters (e.g., collision energy, declustering potential) for maximum signal intensity.

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of allopregnanolone to **Allopregnanolone-d4** against the concentration of the allopregnanolone standards.
- Determine the concentration of allopregnanolone in the unknown samples by interpolating their peak area ratios from the calibration curve.

Allopregnanolone Signaling Pathway

Allopregnanolone is a potent positive allosteric modulator of the GABA-A receptor, the primary inhibitory neurotransmitter receptor in the central nervous system. Its mechanism of action involves binding to a site on the GABA-A receptor that is distinct from the GABA binding site. This binding event enhances the receptor's affinity for GABA, thereby increasing the frequency and duration of chloride channel opening in response to GABA. The influx of chloride ions hyperpolarizes the neuron, making it less likely to fire an action potential and thus producing an inhibitory effect.

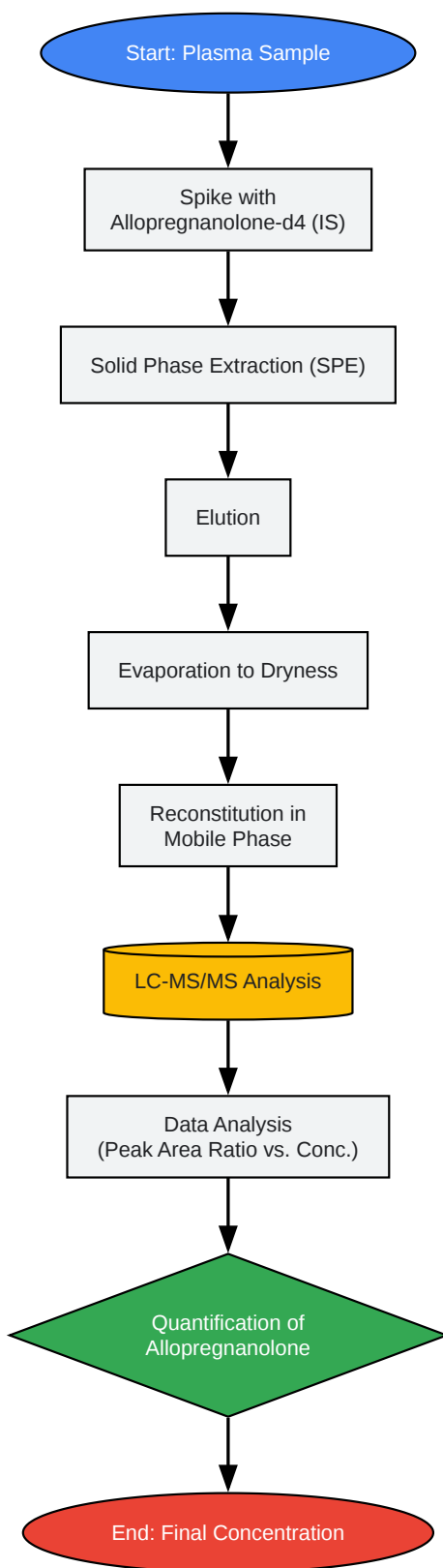


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Caption: Allopregnanolone's positive allosteric modulation of the GABA-A receptor.

Experimental Workflow for Allopregnanolone Quantification

The following diagram illustrates the logical flow of the experimental protocol for quantifying allopregnanolone using its deuterated internal standard.



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Caption: Workflow for Allopregnanolone quantification using an internal standard.

- To cite this document: BenchChem. [Commercial Suppliers of Allopregnanolone-d4 for Research: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602719#commercial-suppliers-of-allopregnanolone-d4-for-research]

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